

An In-depth Technical Guide to Diphenylphosphine

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Compound of Interest		
Compound Name:	Diphenylphosphine	
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This guide provides a comprehensive overview of the chemical and physical properties of **diphenylphosphine**, with a focus on its molecular characteristics. Detailed experimental protocols for its synthesis and diagrams illustrating its primary reaction pathways are included to support advanced research and development applications.

Core Properties of Diphenylphosphine

Diphenylphosphine, also known as diphenylphosphane, is an organophosphorus compound with the formula $(C_6H_5)_2PH.[1]$ It presents as a colorless, foul-smelling liquid that is readily oxidized in air.[1] This compound is a critical precursor for various organophosphorus ligands utilized in catalysis.[1]

The fundamental molecular and physical properties of **diphenylphosphine** are summarized in the table below for easy reference and comparison.



Property	Value
Chemical Formula	C12H11P
Molecular Weight	186.19 g/mol [1][2][3][4]
Percent Composition	C: 77.41%, H: 5.96%, P: 16.64%[5]
Appearance	Colorless liquid[1]
Density	1.07 g/cm³ at 25 °C[1][4]
Boiling Point	280 °C (536 °F; 553 K)[1][4]
Solubility in Water	Insoluble[1]
CAS Number	829-85-6[1][2][4]

Experimental Protocols

The synthesis of **diphenylphosphine** can be achieved through various methods. Provided below is a detailed methodology for a common laboratory-scale synthesis from sodium diphenylphosphide.

This protocol is adapted from a procedure involving the reaction of diphenyl phosphorus chloride with sodium metal.[6]

Materials:

- Sodium metal (4.6 g, 0.2 g atom)
- Anhydrous dioxane (150 ml)
- Diphenyl phosphorus chloride (22 g, 0.1 mol)
- Anhydrous ethanol (30 ml)
- Water (25 ml)
- · Diethyl ether



Apparatus:

- 100 ml three-necked, round-bottomed flask
- Reflux condenser
- Dropping funnel
- Nitrogen inlet
- · Heating mantle
- · Magnetic stirrer
- Separatory funnel
- Distillation apparatus

Procedure:

- A suspension of sodium "sand" (4.6 g) in 100 ml of anhydrous dioxane is prepared in the reaction flask under a nitrogen atmosphere.
- The suspension is heated to 65-70 °C with stirring.
- A solution of diphenyl phosphorus chloride (22 g) in 50 ml of anhydrous dioxane is added dropwise from the dropping funnel over a period of 1 hour.
- After the addition is complete, the reaction mixture is heated to reflux (approximately 100 °C) and maintained for 4 hours, or until all the sodium has been consumed.
- The mixture is then cooled to 10 °C.
- 30 ml of anhydrous ethanol is added dropwise, followed by the addition of 25 ml of water to dissolve the sodium chloride precipitate.
- The organic layer is separated using a separatory funnel. The aqueous layer is extracted with diethyl ether.

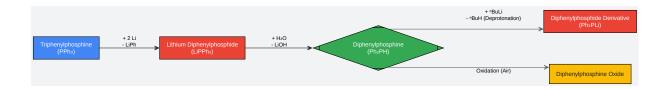


- The organic layers are combined, dried over a suitable drying agent (e.g., anhydrous magnesium sulfate), and the solvent is removed.
- The resulting crude product is purified by vacuum distillation to yield **diphenylphosphine** (typical yield: 14.14 g, 76%).[6]

Chemical Reactivity and Pathways

Diphenylphosphine is a versatile intermediate in organophosphorus chemistry. Its reactivity is centered around the phosphorus-hydrogen bond and the lone pair of electrons on the phosphorus atom.

The following diagram illustrates the synthesis of **diphenylphosphine** from triphenylphosphine and highlights its fundamental reactions, including oxidation and deprotonation to form key derivatives.

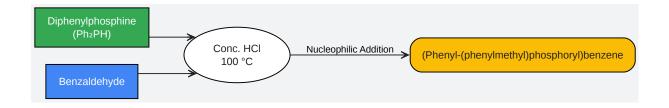


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Caption: Synthesis of **diphenylphosphine** and its primary reactivity pathways.

Diphenylphosphine and its derivatives are effective nucleophiles. They can add to carbon-heteroatom double bonds, a reaction that is fundamental to the synthesis of more complex organophosphorus compounds.





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Caption: Nucleophilic addition of diphenylphosphine to benzaldehyde.

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